

Operational Guide: Safe Disposal of 5-Nitropentan-1-ol

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Compound of Interest

Compound Name: 5-Nitropentan-1-ol

CAS No.: 21823-27-8

Cat. No.: B3252638

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Executive Safety Summary

5-Nitropentan-1-ol (CAS: 21823-27-8) presents a dual-hazard profile characteristic of aliphatic nitro compounds. While often handled casually as a synthetic intermediate, it possesses latent energetic properties that require strict segregation from standard organic waste streams.

Immediate Action Required:

- DO NOT mix with bases (amines, hydroxides, alkoxides).[1]
- DO NOT distill to dryness without a blast shield (thermal instability risk).
- DO NOT dispose of via sanitary sewer systems.[1]

Property	Value/Status	Critical Implication
Functional Groups	Nitro (), Hydroxyl ()	Potential for self-reaction; acidic -protons.[2]
Flash Point	>100°C (Predicted)	Combustible, but primary risk is decomposition.
Stability	Thermally Labile	Exothermic decomposition releases and .
Incompatibility	Strong Bases, Oxidizers, Reducing Agents	Explosion Risk: Forms shock-sensitive nitronate salts.

Scientific Rationale: The Nitronate Hazard

To ensure safety, one must understand the causality of the hazard. The safety protocol for **5-Nitropentan-1-ol** is dictated by the acidity of the

-protons (the hydrogens on the carbon adjacent to the nitro group).

The Mechanism of Instability

The nitro group is strongly electron-withdrawing.[2] This acidifies the

-protons (

), allowing them to be abstracted by bases.[2]

- **Tautomerization:** Upon contact with a base (e.g., NaOH, Sodium Methoxide, or even strong organic amines), the molecule deprotonates to form a Nitronate Anion (aci-nitro form).
- **Shock Sensitivity:** Metal nitronate salts are significantly less stable than the parent nitroalkane. When dried, these salts can become shock-sensitive explosives similar to picrates.[3]

- Thermal Runaway: During distillation or heating, traces of base can catalyze rapid, exothermic decomposition, leading to vessel rupture.

Therefore, the core pillar of this disposal protocol is pH Neutrality.

Pre-Disposal Stabilization Protocol

Objective: Render the waste stream chemically inert prior to packaging.

Step 1: Characterize the Matrix

Before moving the chemical to a waste container, determine its current state.

- Scenario A: Pure/Concentrated Liquid.
- Scenario B: Reaction Mixture (likely basic).

Step 2: Neutralization (The Self-Validating Step)

If the material is coming from a reaction mixture (e.g., a Henry reaction or Michael addition), it is likely basic.

- Test pH: Dip a pH strip into the mixture.
 - Target: pH 6–7.
 - Danger Zone: pH > 8.
- Acidification: If basic, slowly add 1M Acetic Acid or dilute HCl while stirring.
 - Why: This protonates any nitronate salts back to the neutral nitroalkane form, which is stable for transport.
- Verification: Retest pH. The strip must read neutral/slightly acidic before proceeding.

Step 3: Solvent Dilution

Pure aliphatic nitro compounds should not be stored in large volumes due to the risk of autocatalytic decomposition.

- Protocol: Dilute the **5-Nitropentan-1-ol** to <10% concentration using a compatible, non-peroxide-forming solvent (e.g., Ethyl Acetate or Dichloromethane). Avoid ethers if possible to reduce long-term storage risks.

Waste Packaging & Handoff

Waste Code Assignment: While specific RCRA codes vary by jurisdiction, classify this material as:

- Primary: Ignitable (D001)
- Secondary: Reactive - Organic (Due to potential decomposition)

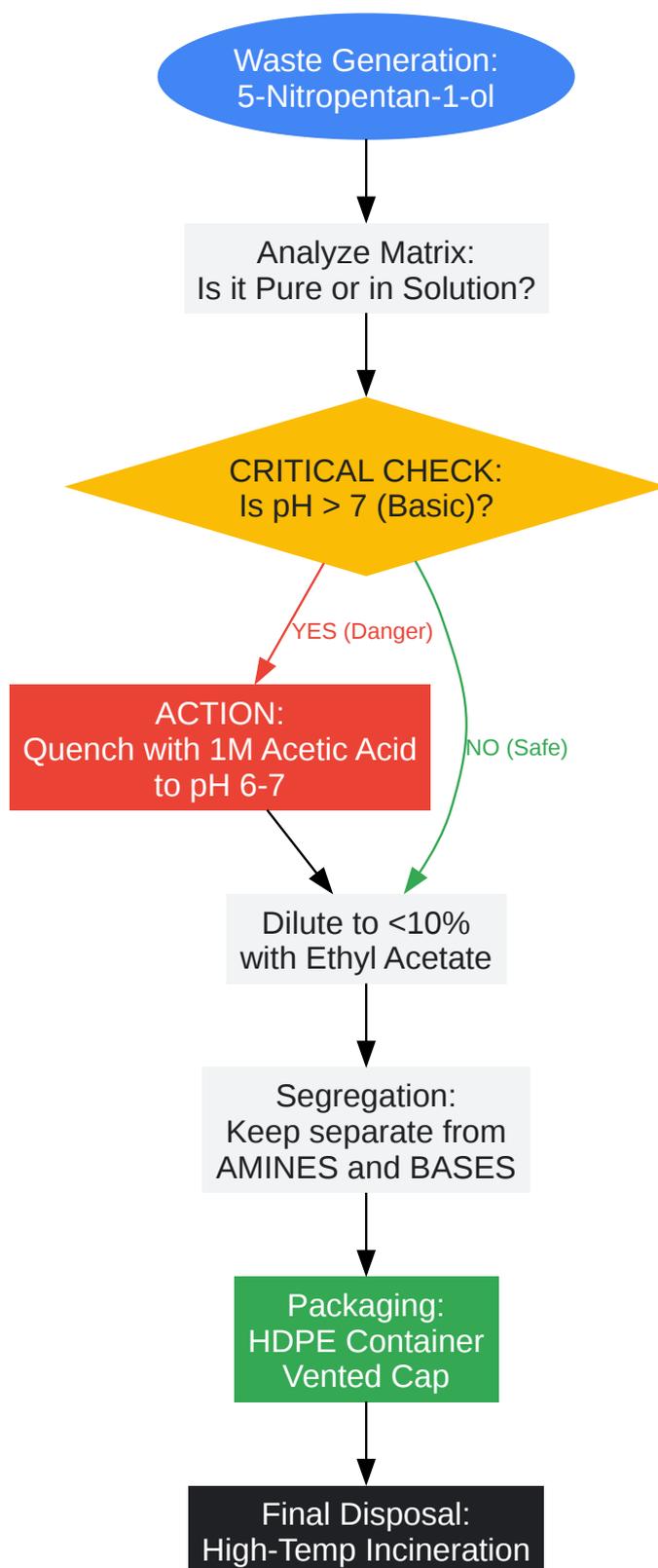
Packaging Workflow

- Container Selection: Use High-Density Polyethylene (HDPE) carboys. Avoid glass for final waste storage to prevent shrapnel in the event of over-pressurization.
- Venting: Use a vented cap (pressure-relief cap) if available. Nitro compounds can slowly release gases if degrading.
- Labeling:
 - Standard Hazardous Waste Label.
 - Add Warning: "CONTAINS NITRO-ALIPHATICS. DO NOT MIX WITH BASES."

Disposal Method

- Preferred: High-temperature incineration with secondary combustion chamber (to handle emissions).
- Prohibited: Open burning, deep well injection, or drain disposal.

Visual Decision Logic (Workflow)



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Caption: Operational decision tree for the safe stabilization and packaging of nitro-alcohol waste streams.

Emergency Contingencies

Spill Management

In the event of a benchtop spill (>5 mL):

- Evacuate: Clear the immediate area.
- PPE: Wear nitrile gloves (double gloved), lab coat, and safety goggles.
- Absorb: Use Vermiculite or Sand.^{[1][4]}
 - Contraindication: Do NOT use paper towels or sawdust.^[4] Organic absorbents can become flammable/energetic when soaked with nitro compounds.
- Clean: Wash the surface with water and mild detergent. Do not use bleach (oxidizer) or ammonia (base).

Exposure First Aid^[5]

- Skin Contact: Wash immediately with soap and water for 15 minutes. Nitro alcohols absorb transdermally.
- Inhalation: Move to fresh air. If pulmonary irritation persists, seek medical attention (risk of delayed pulmonary edema).

References

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